

Application Notes and Protocols: Silux Plus for Anterior Restorations

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Compound of Interest

Compound Name: *Silux*

Cat. No.: *B073817*

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Introduction

Silux Plus, a microfilled composite resin, has been utilized in dentistry for anterior restorations where esthetics are of primary concern. Its formulation is designed to deliver high polishability and superior aesthetic outcomes.^{[1][2]} This document provides detailed application notes and protocols for the clinical use of **Silux** Plus in anterior restorations, based on available clinical data and established best practices for microfilled composite materials.

Material Composition: **Silux** Plus is a light-cured, methacrylate-based composite.^{[1][2]} It is characterized by a filler system of silica particles with an average size of 0.04 μm , at a loading of 40% by volume.^{[1][2]} This composition contributes to its excellent polishability but results in lower mechanical properties compared to hybrid or nanofilled composites.^{[1][2]}

Quantitative Data Presentation

The clinical performance and physical properties of **Silux** Plus are summarized in the tables below. This data has been compiled from available in-vitro studies and clinical evaluations.

Table 1: Clinical Performance of **Silux** Plus in Anterior Restorations

Clinical Parameter	Value	Study
Survival Rate (Veneers)	74% at 2.5 years	Meijering et al. (1998)[3]
Annual Failure Rate (AFRs)	2.4%	Meijering et al. (1998)[3]
Primary Reason for Failure	Fracture of the restoration	[3][4][5]

Table 2: Physical and Mechanical Properties of **Silux Plus**

Property	Description	Source
Filler Type	Silica	[1][2]
Average Particle Size	0.04 µm	[1][2]
Filler Loading	40% by volume	[1][2]
Diametral Tensile Strength	Low (compared to other composites)	[1][2]
Compressive Strength	Medium	[1][2]
Compressive Modulus	Low-Medium	[1][2]
Flexural Strength	Low	[1][2]
Flexural Modulus	Low	[1][2]

Experimental and Clinical Protocols

The following protocols are based on established best practices for anterior composite restorations and should be adapted by qualified professionals based on the specific clinical situation.

Tooth Preparation

- Isolation: Isolate the operating field using a rubber dam to ensure a moisture-free environment.

- **Shade Selection:** Select the appropriate shade(s) of **Silux** Plus prior to tooth dehydration, using a calibrated shade guide.
- **Cavity Preparation:** For carious lesions, remove all infected tooth structure. For aesthetic modifications, minimal to no tooth preparation is often required. Create a bevel on the enamel margins to enhance the aesthetic transition from the restoration to the tooth.

Etching, Priming, and Bonding

- **Etching:** Apply a 30-40% phosphoric acid etchant to the enamel margins for 15-30 seconds and to the dentin for no more than 15 seconds.
- **Rinsing and Drying:** Thoroughly rinse the etchant with water for at least 15 seconds. Gently air-dry the preparation, leaving the dentin slightly moist.
- **Adhesive Application:** Apply a dental adhesive system, such as 3M™ Single Bond or 3M™ Scotchbond Multi-Purpose Adhesive Systems, according to the manufacturer's instructions. [1][2] This typically involves scrubbing the adhesive into the tooth surface, air thinning, and light curing.

Composite Placement and Curing (Layering Technique)

Due to its optical properties, a layering technique is recommended to achieve natural-looking anterior restorations with **Silux** Plus.

- **Lingual/Palatal Shelf:** Create a thin initial layer of a translucent or enamel shade of **Silux** Plus to form the lingual or palatal wall of the restoration. Light cure for the manufacturer's recommended time.
- **Dentin Layer:** Apply an opaque or dentin shade of **Silux** Plus to build up the core of the restoration, mimicking the natural dentin mamelons. Sculpt this layer to create the desired internal anatomy. Light cure each increment, which should not exceed 2mm in thickness.
- **Enamel Layer:** Place a final layer of a translucent or enamel shade of **Silux** Plus over the dentin layer to replicate the natural enamel. This layer should be carefully sculpted to achieve the final desired contour and surface texture. Light cure thoroughly.

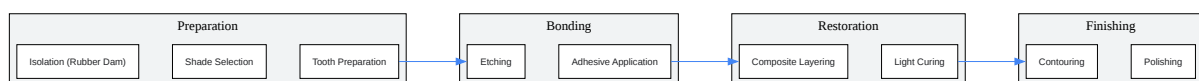
Finishing and Polishing

The fine particle size of **Silux Plus** allows for a very high luster to be achieved.

- Contouring: Use fine-grit diamond or multi-fluted carbide burs to establish the final anatomical contours of the restoration.
- Finishing: Employ a sequence of progressively finer abrasive discs, cups, and points to smooth the restoration surface and refine the margins.
- Polishing: Use polishing pastes with felt or foam applicators to achieve a high-gloss, enamel-like finish.

Visualizations

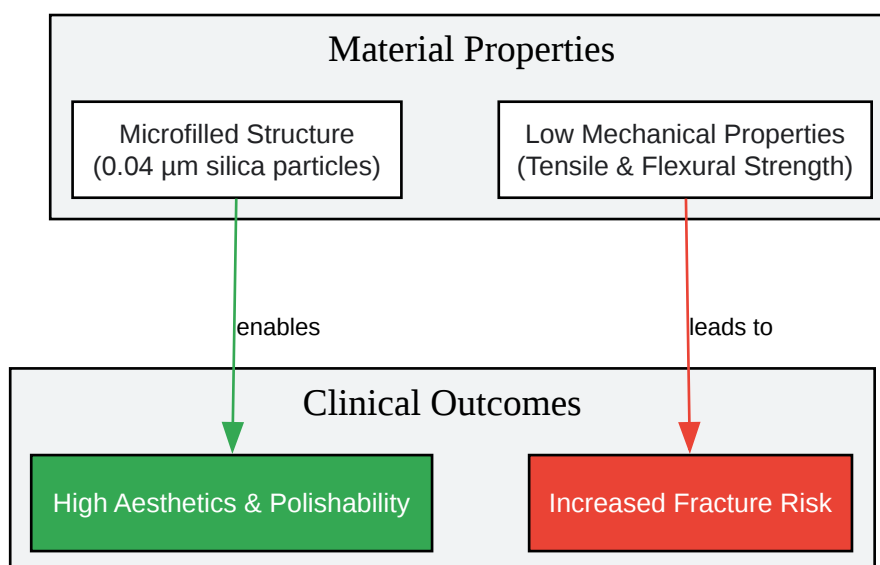
Clinical Application Workflow



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Clinical application workflow for **Silux Plus** anterior restorations.

Material Properties and Clinical Outcomes Relationship



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Relationship between **Silux** Plus properties and clinical outcomes.

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